

Spectroscopic Characterization of 7-Methoxyindole-3-acetonitrile: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 7-Methoxyindole-3-acetonitrile

Cat. No.: B1595417

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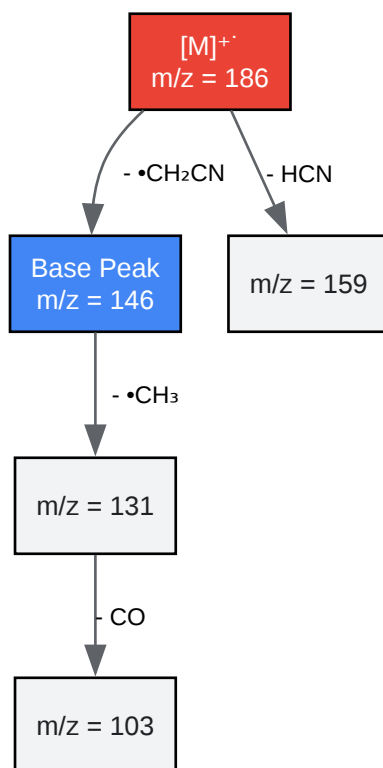
Introduction

7-Methoxyindole-3-acetonitrile, a derivative of the indole scaffold, represents a molecule of significant interest in medicinal chemistry and drug discovery. The indole nucleus is a privileged structure, forming the core of numerous natural products and pharmacologically active compounds, including the neurotransmitter serotonin and the anti-migraine triptans. The addition of a methoxy group at the 7-position and an acetonitrile moiety at the 3-position modulates the electronic properties and steric profile of the parent indole, potentially influencing its biological activity and metabolic fate.

Accurate and unambiguous structural confirmation is the cornerstone of any chemical research, particularly in the development of novel therapeutics. Spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), are the most powerful tools for elucidating molecular structures. This guide provides an in-depth analysis of the expected spectroscopic data for **7-Methoxyindole-3-acetonitrile**. While comprehensive, peer-reviewed spectral assignments for this specific isomer are not widely published, this document synthesizes data from closely related analogs and first principles of spectroscopic theory to present a robust, predictive characterization. This approach serves as a reliable roadmap for researchers working on the synthesis and verification of this compound.

Molecular Structure and Atom Numbering

To facilitate a clear and precise discussion of the spectroscopic data, the following systematic numbering is applied to the structure of **7-Methoxyindole-3-acetonitrile** (CAS No: 2436-18-2, Molecular Formula: $C_{11}H_{10}N_2O$, Molecular Weight: 186.21 g/mol).



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com